

# Methyl 2,3-dibromopropionate: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Methyl 2,3-dibromopropionate

Cat. No.: B161898

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This in-depth technical guide provides essential safety and handling information for **Methyl 2,3-dibromopropionate** (CAS No. 1729-67-5). The following sections detail the hazardous properties, proper handling procedures, emergency response, and disposal of this compound, tailored for a laboratory and research environment.

## Hazard Identification and Classification

**Methyl 2,3-dibromopropionate** is a combustible liquid that can cause serious eye and skin irritation.<sup>[1]</sup> It may also cause respiratory irritation.<sup>[2]</sup>

GHS Classification:

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Methyl 2,3-dibromopropionate** is classified as follows:

Hazard Class	Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2] [3]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1][2][3]
Specific Target Organ Toxicity — Single Exposure	3	H335: May cause respiratory irritation[2]

Signal Word: Warning[2]

Hazard Pictogram:

- GHS07: Exclamation Mark[2]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Methyl 2,3-dibromopropionate** is provided in the table below for easy reference.

Property	Value
CAS Number	1729-67-5[1][3][4]
Molecular Formula	C <sub>4</sub> H <sub>6</sub> Br <sub>2</sub> O <sub>2</sub> [3]
Molecular Weight	245.90 g/mol [3]
Appearance	Clear, colorless liquid[1][4]
Boiling Point	83-86 °C at 10 mmHg (13 hPa)[1][4]
Density	1.944 g/mL at 20 °C[1]
Refractive Index	n <sub>20/D</sub> 1.514
Storage Temperature	2-8 °C[1][4]
Flash Point	Not applicable / Not determined[2]
Stability	Stable under normal temperatures and pressures.[4]

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **Methyl 2,3-dibromopropionate**.

## Personal Protective Equipment (PPE)

A comprehensive range of personal protective equipment should be worn when handling this chemical:

- Eye/Face Protection: Safety glasses with side-shields or goggles are mandatory. A face shield may be required for larger quantities or when there is a risk of splashing.
- Skin Protection:
  - Gloves: Chemical-resistant gloves (e.g., neoprene) are required. Always inspect gloves prior to use.

- Clothing: A lab coat or chemical-resistant apron should be worn. For larger scale operations, a chemical protection suit may be necessary.
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

## Engineering Controls

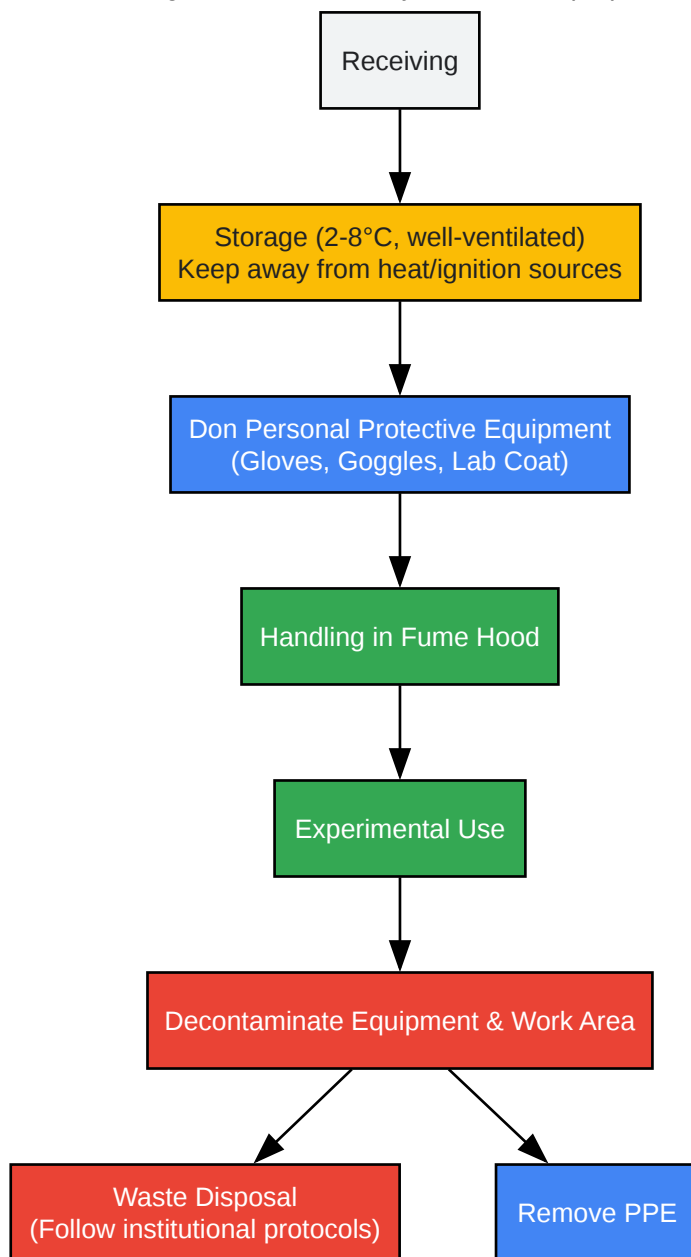
Work with **Methyl 2,3-dibromopropionate** should be conducted in a well-ventilated area, preferably in a chemical fume hood.[3] An eyewash station and safety shower must be readily accessible in the immediate work area.

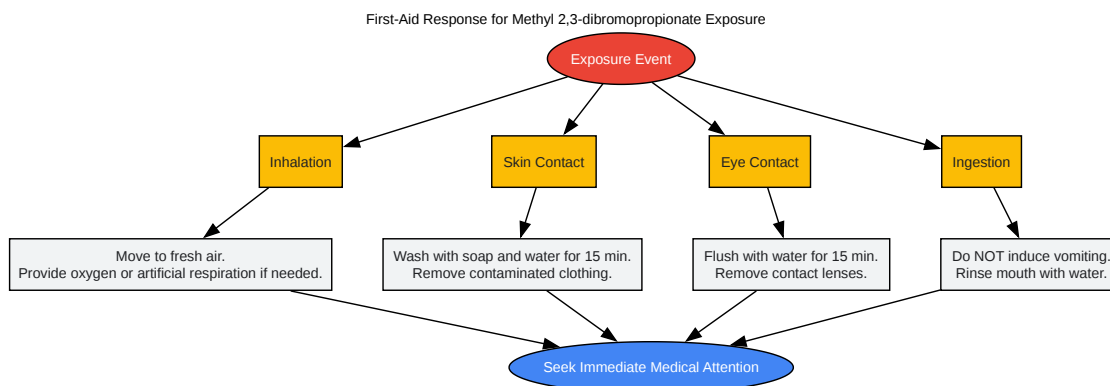
## Storage

Store containers tightly closed in a cool, dry, and well-ventilated area.[1][5] The recommended storage temperature is between 2-8°C.[1][4] Keep away from heat, sparks, and open flames.[1]

The following diagram outlines the logical workflow for the safe handling of **Methyl 2,3-dibromopropionate**.

## Safe Handling Workflow for Methyl 2,3-dibromopropionate





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- To cite this document: BenchChem. [Methyl 2,3-dibromopropionate: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b161898#methyl-2-3-dibromopropionate-safety-and-handling-precautions]

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